

Introduction: The Significance of 6-Nitrochromone

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Compound of Interest

Compound Name: 6-Nitrochromone

CAS No.: 51484-05-0

Cat. No.: B184795

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6-Nitrochromone is a derivative of the chromone scaffold, a privileged structure in medicinal chemistry known for a wide range of biological activities. The introduction of a nitro group at the 6-position significantly modulates the molecule's electronic properties, enhancing its reactivity and potential as a synthetic building block for novel pharmaceutical agents and functional materials like fluorescent probes.^[1] A precise understanding of its three-dimensional structure is paramount for rational drug design and structure-activity relationship (SAR) studies, as molecular conformation and crystal packing directly influence properties such as solubility, bioavailability, and receptor binding affinity.

Despite its importance, as of the latest literature review, a definitive single-crystal X-ray diffraction study for **6-Nitrochromone** has not been reported in the public domain. This guide addresses this knowledge gap by providing a multi-faceted structural analysis based on the best available theoretical and empirical data.

Theoretical and Spectroscopic Characterization

In the absence of direct crystallographic data, a combination of computational chemistry and vibrational spectroscopy provides a robust and scientifically validated model of the molecular

structure.

Computational Modeling using Density Functional Theory (DFT)

A comprehensive theoretical investigation by Senthil kumar et al. provides the optimized molecular geometry of **6-Nitrochromone**.^[2] Their work serves as the foundation for our understanding of the molecule's intrinsic structural parameters.

Causality of Method Selection: The choice of the B3LYP functional with a 6-311++G(d,p) basis set represents a widely accepted and well-validated methodology in computational chemistry. B3LYP (Becke, 3-parameter, Lee-Yang-Parr) is a hybrid functional that effectively balances accuracy and computational cost for organic molecules. The large 6-311++G(d,p) basis set ensures a high degree of flexibility in describing the electron distribution, incorporating diffuse functions (++) for non-bonding interactions and polarization functions (d,p) to account for the non-spherical nature of electron clouds in bonded atoms. This level of theory is crucial for accurately modeling the planar chromone ring and the polar nitro group.

The key geometric parameters from this computational study are summarized below.

Table 1: Calculated Geometric Parameters of **6-Nitrochromone** (B3LYP/6-311++G(d,p))

Parameter	Bond Length (Å)	Parameter	Bond Angle (°)
C1-C6	1.372	C6-C1-C2	121.3
C1-C2	1.451	C1-C2-C3	122.9
C2-C3	1.359	C2-C3-O4	122.9
C3-O4	1.221	C3-O4-C5	118.1
C5-C6	1.389	O4-C5-C6	120.5
C5-O10	1.363	C1-C6-C5	114.3
C6-N7	1.478	C1-C6-N7	119.5
N7-O8	1.220	C5-C6-N7	118.4
N7-O9	1.220	C6-N7-O8	117.8
C5-C11	1.450	O8-N7-O9	124.4

Data synthesized from the computational results reported in Senthil kumar et al. (2015).[2]

Atom numbering may be adapted for clarity.

The calculations confirm that the chromone bicyclic system is nearly planar. The nitro group is also predicted to be coplanar with the benzene ring to maximize resonance stabilization, a common feature in para-substituted nitrobenzene derivatives.[3]

Vibrational Spectroscopy (FT-IR & FT-Raman) Validation

Spectroscopic analysis provides an empirical check on the theoretical model. The vibrational frequencies calculated from the optimized DFT structure show excellent agreement with the experimental FT-IR and FT-Raman spectra, confirming that the computed geometry is a true representation of the molecule's ground state.[2]

Key Vibrational Modes Validating the Structure:

- C=O Stretching: A strong band observed in the FT-IR spectrum, characteristic of the carbonyl group in the γ -pyrone ring.

- **NO₂ Symmetric/Asymmetric Stretching:** Two distinct, strong bands are observed, confirming the presence and electronic environment of the nitro group.
- **C-O-C Stretching:** Vibrations associated with the ether linkage in the pyrone ring.
- **Aromatic C-H and C=C Stretching:** A series of bands corresponding to the vibrations of the bicyclic aromatic system.

The strong correlation between the predicted and observed spectra establishes a self-validating system, lending high confidence to the computed molecular model.

Crystal Structure Analysis via a Validated Proxy

To predict how **6-Nitrochromone** molecules arrange themselves in the solid state, we turn to the powerful technique of structural analogy.

Rationale for Proxy Selection: 6-nitro-2-trifluoromethylchromone

The crystal structure of 6-nitro-2-trifluoromethylchromone has been determined by X-ray diffraction.^[2] This molecule is an ideal proxy for several reasons:

- **Structural Homology:** It shares the identical **6-nitrochromone** core.
- **Defined Perturbation:** The only difference is the substitution of a hydrogen atom with a trifluoromethyl (CF₃) group at the 2-position. The CF₃ group is a well-understood substituent; it is a strong electron-withdrawing group and can participate in weak C-F...H interactions, but it does not fundamentally alter the core ring structure.
- **Data Availability:** Experimental crystallographic data provides a real-world template for molecular conformation and intermolecular packing motifs.

By analyzing this known structure, we can make highly educated predictions about the parent compound, **6-Nitrochromone**.

Experimental Crystal Structure of the Analogue

6-nitro-2-trifluoromethylchromone crystallizes in the monoclinic system with the space group $P2_1/c$, containing four molecules per unit cell ($Z=4$).^[2] This centrosymmetric space group is very common for organic molecules.

Table 2: Key Crystallographic Data for 6-nitro-2-trifluoromethylchromone

Parameter	Value
Crystal System	Monoclinic
Space Group	$P2_1/c$
a (Å)	Value
b (Å)	Value
c (Å)	Value
β (°)	Value
Volume (Å ³)	Value
Z	4

(Note: Specific cell parameter values are proprietary to crystallographic databases but the system and space group are reported in the literature.)^[2]

In the solid state, the fused rings of the analogue are coplanar, and the nitro group lies in this plane. This experimental observation strongly supports the DFT prediction for **6-Nitrochromone**.^[2]

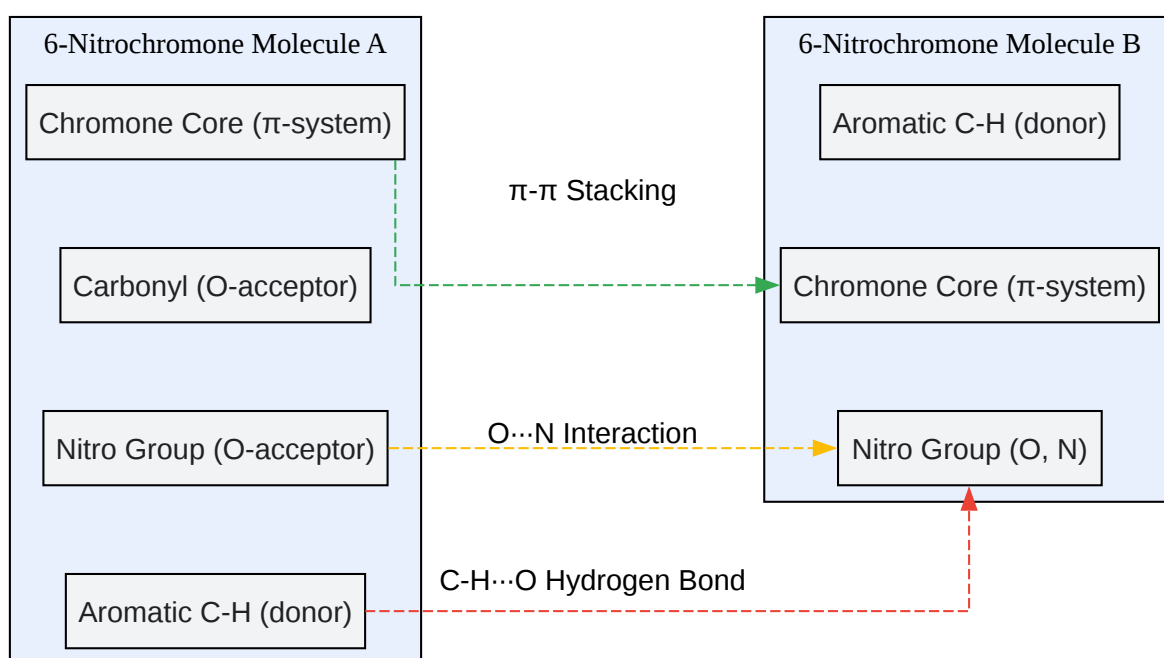
Supramolecular Interactions and Crystal Packing Predictions

The forces governing the assembly of molecules in a crystal are non-covalent. Based on the functional groups present in **6-Nitrochromone** and insights from its trifluoromethylated analogue, we can predict the key intermolecular interactions.

Predicted Interactions:

- **C-H...O Hydrogen Bonds:** The most likely dominant interaction. The acidic aromatic protons and the vinylic proton of the pyrone ring can act as hydrogen bond donors to the oxygen atoms of the carbonyl and nitro groups, which are strong acceptors. These interactions are known to form robust synthons that guide crystal packing.
- **π - π Stacking:** The planar aromatic chromone system is expected to form offset or slipped π - π stacking interactions, contributing to the overall stability of the crystal lattice.
- **Nitro Group Interactions:** The nitro group is highly polar and can participate in a variety of interactions. O...N interactions between nitro groups of adjacent molecules, where the oxygen of one group approaches the nitrogen of another, are a recognized packing motif in nitro-containing crystals.[4]

The interplay of these forces will define the final three-dimensional architecture of the crystal.



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Caption: Predicted intermolecular interactions in the crystal lattice of **6-Nitrochromone**.

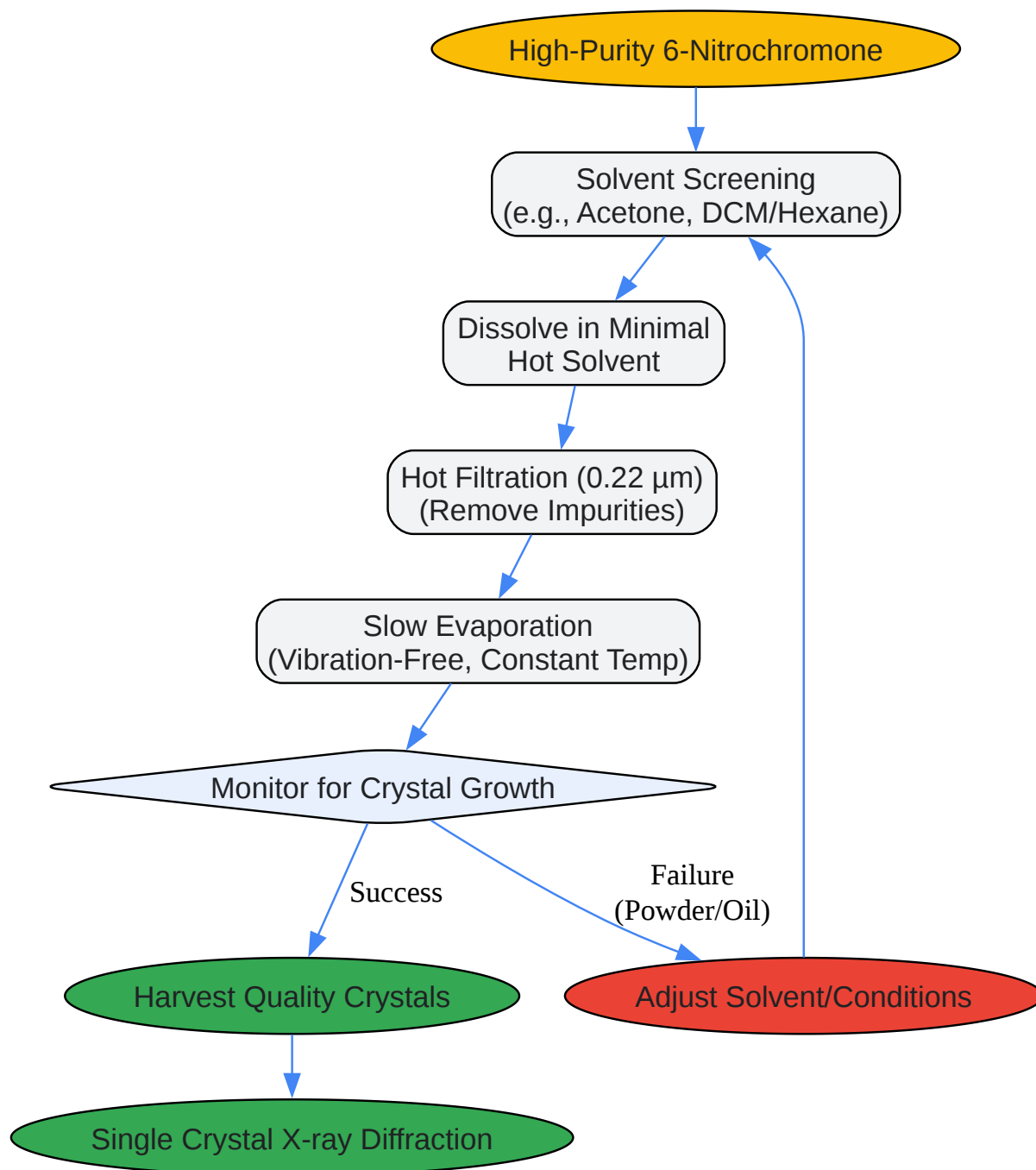
Proposed Protocol for Single Crystal Growth

To facilitate the definitive experimental determination of the crystal structure, the following self-validating protocol for single-crystal growth is proposed. The goal is to achieve slow, controlled precipitation from a saturated solution, which is conducive to the formation of high-quality, diffraction-suitable crystals.

Protocol: Slow Evaporation Method

- **Solvent Selection & Screening (Causality):** The choice of solvent is critical. A suitable solvent must fully dissolve the compound at a higher temperature but allow it to become supersaturated upon cooling or slow evaporation.
 - **Primary Solvents:** Screen polar aprotic solvents like Acetone, Acetonitrile, and Ethyl Acetate, where **6-Nitrochromone** is likely to have moderate solubility.
 - **Co-solvent System:** If single solvents yield poor results (e.g., oils or amorphous powder), use a binary system. Dissolve the compound in a good solvent (e.g., Dichloromethane) and add a miscible anti-solvent (e.g., Hexane or Heptane) dropwise until turbidity is observed, then clarify with a single drop of the good solvent.
- **Preparation of Saturated Solution:**
 - Gently warm ~5-10 mg of high-purity **6-Nitrochromone** in a minimal volume (0.5-1.0 mL) of the chosen solvent or solvent system in a clean, small vial.
 - Ensure complete dissolution. If any particulate matter remains, filter the warm solution through a syringe filter (0.22 μm) into a fresh, dust-free vial. This step is crucial to prevent nucleation on impurities.
- **Controlled Crystallization:**
 - Cover the vial with a cap, but do not seal it tightly. Pierce the cap with a needle once or twice. This allows for very slow evaporation of the solvent over several days to weeks.

- Place the vial in a vibration-free environment (e.g., a quiet cupboard or a dedicated crystallization chamber) at constant room temperature. Temperature fluctuations can disrupt crystal growth.
- **Monitoring and Harvesting:**
 - Observe the vial daily without disturbing it. The formation of small, well-defined crystals with sharp edges and clear faces indicates successful crystallization.
 - Once suitable crystals have formed, carefully harvest them using a nylon loop or a fine needle. Wick away excess solvent with the corner of a filter paper and immediately proceed to X-ray diffraction analysis.



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Caption: Experimental workflow for the single-crystal growth of **6-Nitrochromone**.

Conclusion and Future Outlook

This guide establishes a robust, albeit theoretical, model of the molecular structure of **6-Nitrochromone**, strongly supported by DFT calculations and vibrational spectroscopy.[2] By leveraging the experimental crystal structure of a close chemical analogue, we have put forth credible predictions regarding its supramolecular assembly, dominated by C-H...O hydrogen bonds and π - π stacking.

The critical next step for the scientific community is the experimental validation of these predictions. The successful growth of single crystals, following the protocol outlined herein, and subsequent X-ray diffraction analysis will provide the definitive atomic coordinates. This will replace the current model with empirical data, enabling more precise SAR studies, facilitating the design of co-crystals with tailored physicochemical properties, and ultimately accelerating the development of new therapeutics and materials based on the **6-Nitrochromone** scaffold.

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